

# Vimirogant stability issues troubleshooting

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## Compound Focus: Vimirogant

CAS No.: 1802706-04-2

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## Vimirogant Stability & Handling Guide

The table below summarizes the key stability and handling information for **Vimirogant**.

| Property              | Specification / Recommendation   |
|-----------------------|--|
| Known Stability Issue | The free form is prone to instability [1].                                     |
| Recommended Solution  | Use the stable hydrochloride salt form, which retains biological activity [1]. |
| Storage (Powder)      | -20°C for 2-3 years [1] [2] [3].   |
| Storage (Solution)    | -80°C for 6 months to 1 year [1] [2] [3].                                      |
| Solubility            | 10 mM in DMSO [2].   |

## Experimental Data & Protocols

For researchers designing experiments with **Vimirogant**, the following quantitative data and cited methodologies can serve as a reference.

**Bioactivity Profile** The primary mechanism of action of **Vimirogant** is the inhibition of the ROR $\gamma$ t receptor.

| Assay Type        | Target / Effect                          | Result (IC <sub>50</sub> / K <sub>i</sub> ) |
|-------------------|--|---|
| Biochemical Assay | RORyt Inhibition (K <sub>i</sub> )       | 3.5 nM [1]                                  |
| Biochemical Assay | RORyt Inhibition (IC <sub>50</sub> )     | 17 nM [1]                                   |
| Cellular Assay    | IL-17A secretion (hPBMCs)                | IC <sub>50</sub> = 18 nM [1]                |
| Cellular Assay    | IL-17A secretion (human whole blood)     | IC <sub>50</sub> = 192 nM [1]               |
| Cellular Assay    | Th17 differentiation (mouse splenocytes) | IC <sub>50</sub> = 57 nM [1]                |

**In Vivo Experimental Model** One cited study used the **MOG<sub>35-55</sub>/CFA immunized mouse EAE model** (a model of multiple sclerosis) to evaluate **Vimirogant** [1].

- **Protocol Summary:** Mice were immunized to induce disease. **Vimirogant** was administered **orally (p.o.)**.
- **Outcome Measures:** The study assessed the suppression of clinical symptoms, demyelination in the central nervous system, and mRNA expression of inflammatory markers in the spinal cord [1].
- **Result:** **Vimirogant** significantly suppressed disease progression across all measured parameters [1].

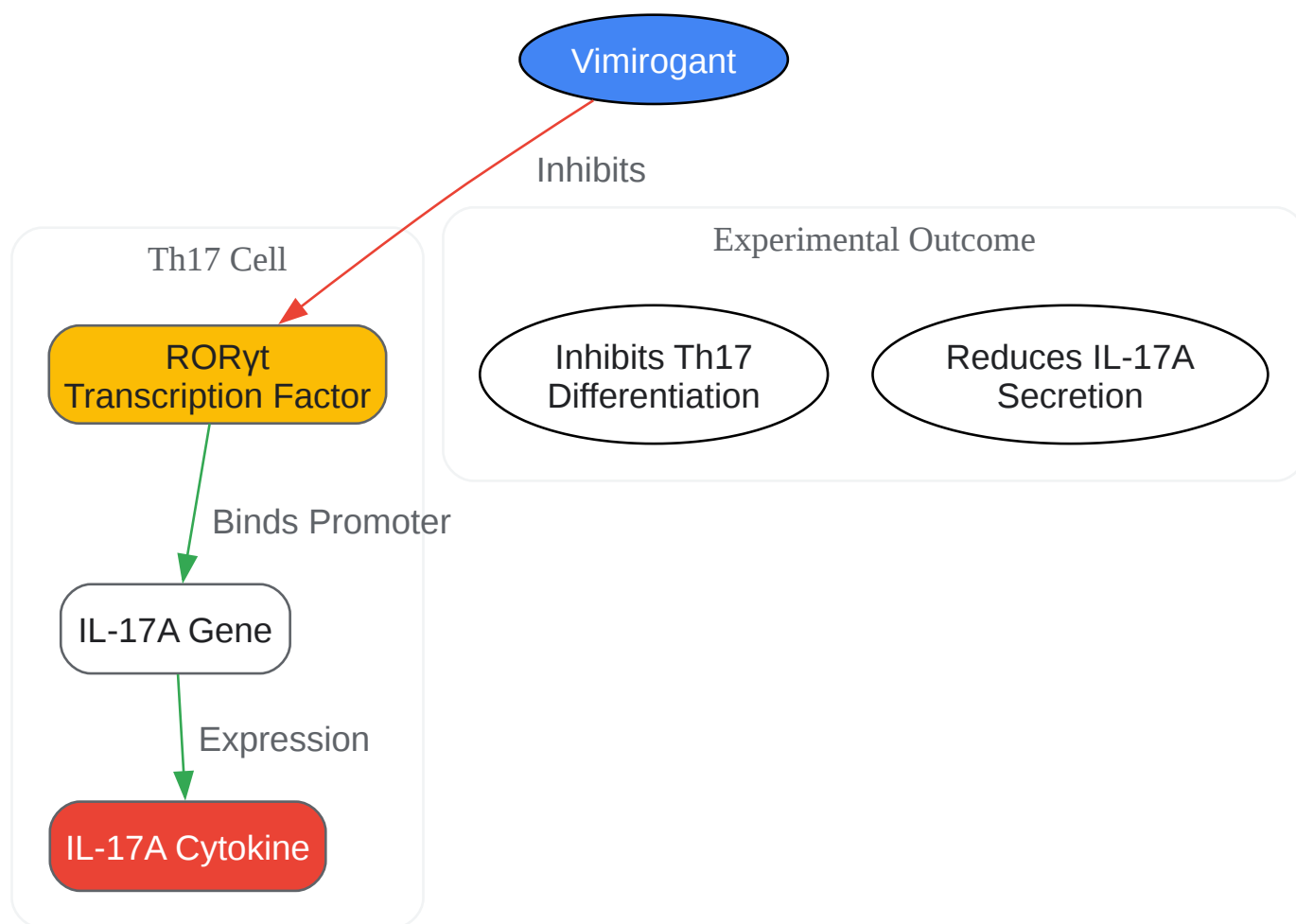
## FAQ for Researchers

**What is the clinical status of Vimirogant?** **Vimirogant** was discontinued from clinical development for autoimmune disorders, including plaque psoriasis and multiple sclerosis [4]. Its development for dry eye disease was also concluded after Phase II trials [4].

**What is the recommended form of Vimirogant for research?** Due to the instability of the free form, it is advisable to use the **stable hydrochloride salt form** of **Vimirogant** for research purposes [1].

## Vimirogant Mechanism of Action

This diagram illustrates the primary molecular mechanism of **Vimirogant** and its downstream effects on Th17 cell function, based on data from cited sources [4] [1] [2].



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The diagram shows how **Vimirogant**, as a potent RORyt inhibitor, blocks the pathway inside Th17 cells that leads to the production and secretion of IL-17A, a key driver in autoimmune diseases [1].

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## References

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4. - AbbVie/Vitae Pharmaceuticals - AdisInsight Vimirogant [adisinsight.springer.com]

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